

# Technical Support Center: 3-Bromopyridine-2carboxylic acid

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Compound of Interest		
Compound Name:	3-Bromopyridine-2-carboxylic Acid	
Cat. No.:	B021943	Get Quote

Product Name: **3-Bromopyridine-2-carboxylic acid** CAS Number: 30683-23-9

This guide provides researchers, scientists, and drug development professionals with essential information regarding the stability, storage, and handling of **3-Bromopyridine-2-carboxylic acid**. Please consult this document to ensure the integrity of your compound and the reliability of your experimental results.

## Frequently Asked Questions (FAQs)

Q1: What are the recommended storage conditions for **3-Bromopyridine-2-carboxylic acid?** 

A1: To ensure maximum stability, **3-Bromopyridine-2-carboxylic acid**, which is an off-white solid, should be stored in a tightly sealed container under an inert atmosphere (e.g., nitrogen or argon) at 2-8°C.[1] Proper storage should also protect the compound from light and moisture.

Q2: What is the expected shelf-life of this compound?

A2: A specific shelf-life is often not determined by manufacturers for research chemicals if stability data is limited. However, when stored correctly under the recommended conditions (refrigerated, dry, inert atmosphere, and protected from light), the compound should remain stable for an extended period. We recommend routinely inspecting the material for any changes in appearance and verifying its purity with analytical methods (e.g., HPLC, NMR) if it has been in storage for a long time or if experimental results are unexpected.



Q3: Is 3-Bromopyridine-2-carboxylic acid sensitive to light or air?

A3: While specific studies on **3-Bromopyridine-2-carboxylic acid** are not available, related compounds like **3-Bromopyridine** are known to be sensitive to light and air. Therefore, it is strongly recommended to store the compound in an amber or opaque vial and under an inert atmosphere to prevent potential photo-degradation or oxidation.

Q4: What are the known chemical incompatibilities?

A4: Based on data from structurally similar compounds, **3-Bromopyridine-2-carboxylic acid** is expected to be incompatible with strong oxidizing agents, strong acids, and strong bases.[2] Contact with these materials should be avoided as it may lead to vigorous reactions and degradation of the compound.

Q5: What are the primary signs of compound degradation?

A5: Visual signs of degradation can include a change in color (e.g., darkening or yellowing), a change in physical form (e.g., clumping of the solid, which may indicate moisture absorption), or the appearance of an unusual odor. Any deviation from its typical off-white, solid appearance should be investigated. The most definitive way to confirm degradation is through analytical techniques that show a decrease in purity.

## **Troubleshooting Guide**

## Troubleshooting & Optimization

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Problem	Potential Cause	Recommended Action
Unexpected Experimental Results / Reaction Failure	Compound degradation leading to reduced purity and reactivity.	1. Verify the appearance of the compound. If it appears discolored or clumped, it may have degraded.2. Perform a purity analysis (e.g., HPLC, LC-MS, or NMR) to confirm the integrity of the starting material.3. If purity is compromised, consider purifying the material or obtaining a new batch.4. Review the experimental protocol to ensure no incompatible reagents were used.
Compound Has Changed Color (e.g., Yellowed/Darkened)	Exposure to light, air (oxidation), or high temperatures.	1. The compound has likely undergone some level of degradation. Its use in sensitive applications is not recommended without purification.2. Confirm purity via analytical methods before use.3. Review storage procedures to ensure the compound is protected from light and stored under an inert atmosphere at the correct temperature.
Poor or Inconsistent Solubility	The compound may have degraded into less soluble impurities, or the incorrect solvent is being used.	1. Confirm the appropriate solvent for your application.2. Check the purity of your material. Impurities can significantly impact solubility.3. Ensure the material is completely dry, as absorbed



moisture can affect its dissolution properties.

## **Data Summary**

**Physical and Chemical Properties** 

Property	Value "	Source
CAS Number	30683-23-9	N/A
Molecular Formula	C <sub>6</sub> H <sub>4</sub> BrNO <sub>2</sub>	N/A
Molecular Weight	202.01 g/mol	[3][4]
Appearance	Off-White Solid	[1]
pKa (Predicted)	2.29 ± 0.10	[1]
Storage Temperature	2-8°C (Inert Atmosphere)	[1]
Melting Point	Data not available for this specific isomer. Isomers have melting points in the range of 178-220°C. (e.g., 6-Bromopyridine-2-carboxylic acid: 192-194°C[3], 2-Bromopyridine-4-carboxylic acid: 217-220°C[5])	N/A

## **Experimental Protocols**

## **Protocol 1: Standard Procedure for Handling and Use**

This protocol outlines the best practices for handling **3-Bromopyridine-2-carboxylic acid** to minimize contamination and degradation.

 Preparation: Before opening, allow the container to warm to room temperature in a desiccator to prevent moisture condensation on the cold solid.



- Inert Environment: Conduct all weighing and transfers in a glove box or on a benchtop under a gentle stream of inert gas (e.g., argon or nitrogen).
- Dispensing: Use clean, dry spatulas and glassware. Promptly and securely reseal the container cap after dispensing.
- Solution Preparation: Add the solid to the desired solvent under stirring in the reaction vessel. If the reaction is air-sensitive, ensure the solvent has been properly degassed.
- Cleanup: Clean any spills immediately. Decontaminate spatulas and glassware appropriately.
  Dispose of waste according to institutional and local regulations.

# Protocol 2: Representative Method for Assessing Compound Purity by HPLC

This is a general-purpose High-Performance Liquid Chromatography (HPLC) method to assess the purity of **3-Bromopyridine-2-carboxylic acid**. The exact conditions may need optimization.

- Sample Preparation:
  - Accurately weigh approximately 1 mg of the compound.
  - Dissolve it in 1 mL of a suitable diluent (e.g., Acetonitrile/Water 50:50 v/v) to create a 1 mg/mL stock solution.
  - Filter the sample through a 0.22 μm syringe filter before injection.
- HPLC Conditions:
  - Column: C18 reverse-phase column (e.g., 4.6 x 150 mm, 5 μm).
  - Mobile Phase A: 0.1% Formic Acid in Water.
  - Mobile Phase B: 0.1% Formic Acid in Acetonitrile.
  - Gradient: Start at 5% B, ramp to 95% B over 15 minutes, hold for 2 minutes, then return to 5% B and equilibrate for 3 minutes.



Flow Rate: 1.0 mL/min.

o Detection: UV at 254 nm.

Injection Volume: 5 μL.

- Analysis:
  - Integrate the area of all peaks in the chromatogram.
  - Calculate the purity by dividing the area of the main peak by the total area of all peaks and multiplying by 100. A significant presence of other peaks indicates impurities or degradation.

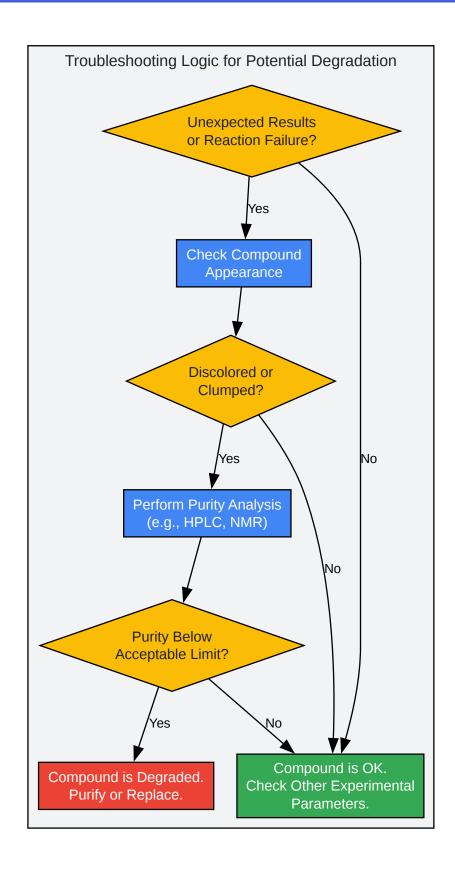
## **Visual Guides**



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Caption: Recommended workflow for receiving and storing the compound.





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Caption: A logical guide for troubleshooting potential compound degradation.



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### References

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